

Acid Brown 434 for silk cotton wool dyeing and printing

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Compound Focus: Acid Brown 434

CAS No.: 126851-40-9

Cat. No.: S955100

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Chemical Profile: Acid Brown 434

The following table summarizes the key identifiers and basic properties of **Acid Brown 434** gathered from the search results.

Property	Value / Description
CAS No.	126851-40-9 [1] [2] [3]
Common Names	Acid Brown 434, Acid Brown RL, Everlan Brown ERL [1]
Appearance	Information not available in search results
Primary Applications	Wool, nylon, silk, and other protein fibers [2]. Also listed for leather [3].
Density	1.89 at 20°C [1]
Water Solubility	53.8 g/L at 22°C [1]
LogP	-2.2 at 22°C [1]

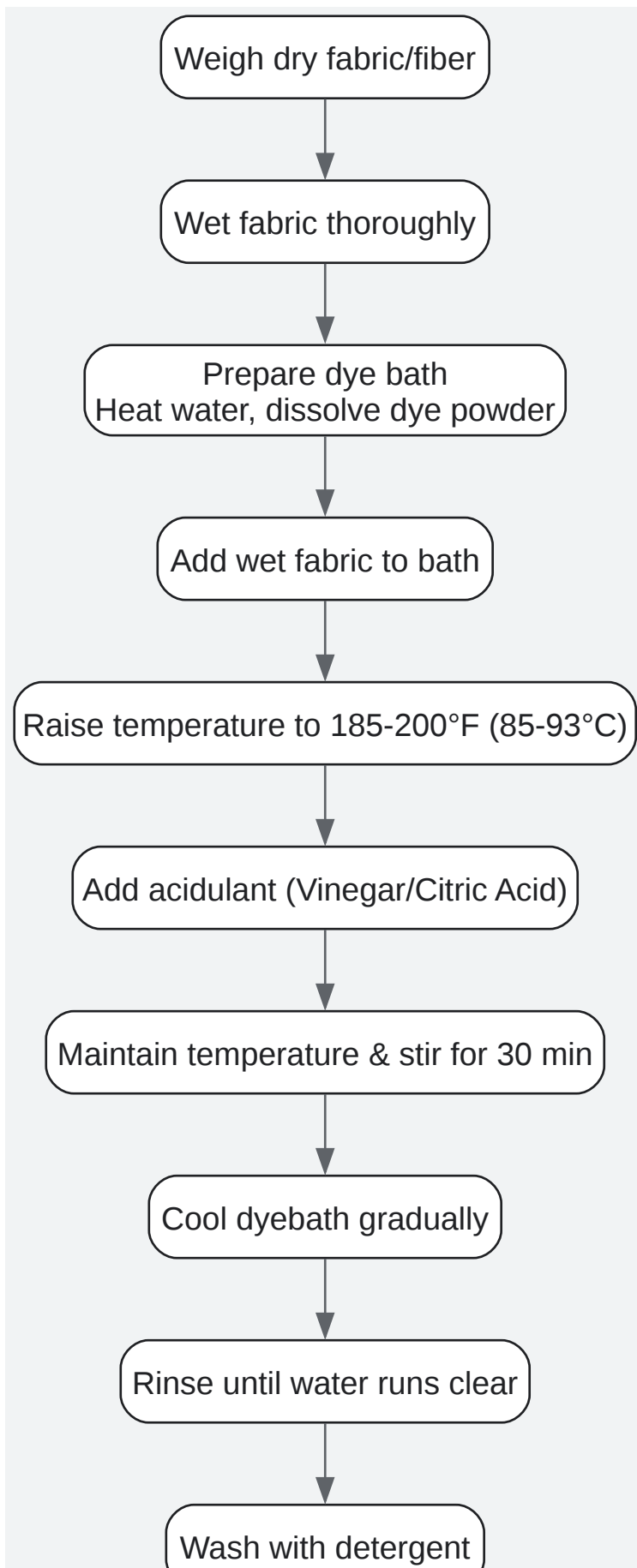
General Application Notes for Acid Dyes

The core principle of acid dyeing involves using an acidic dye bath (with vinegar or citric acid) and heat to fix the dye to the fibers [4] [5]. The protocols below are standard methods for acid dyes and can be used as a starting point for **Acid Brown 434**.

Immersion Dyeing (Stove Top Method)

This method is suitable for all protein fibers, especially wool, as it allows for careful temperature control to prevent felting [5].

Workflow: Immersion Dyeing



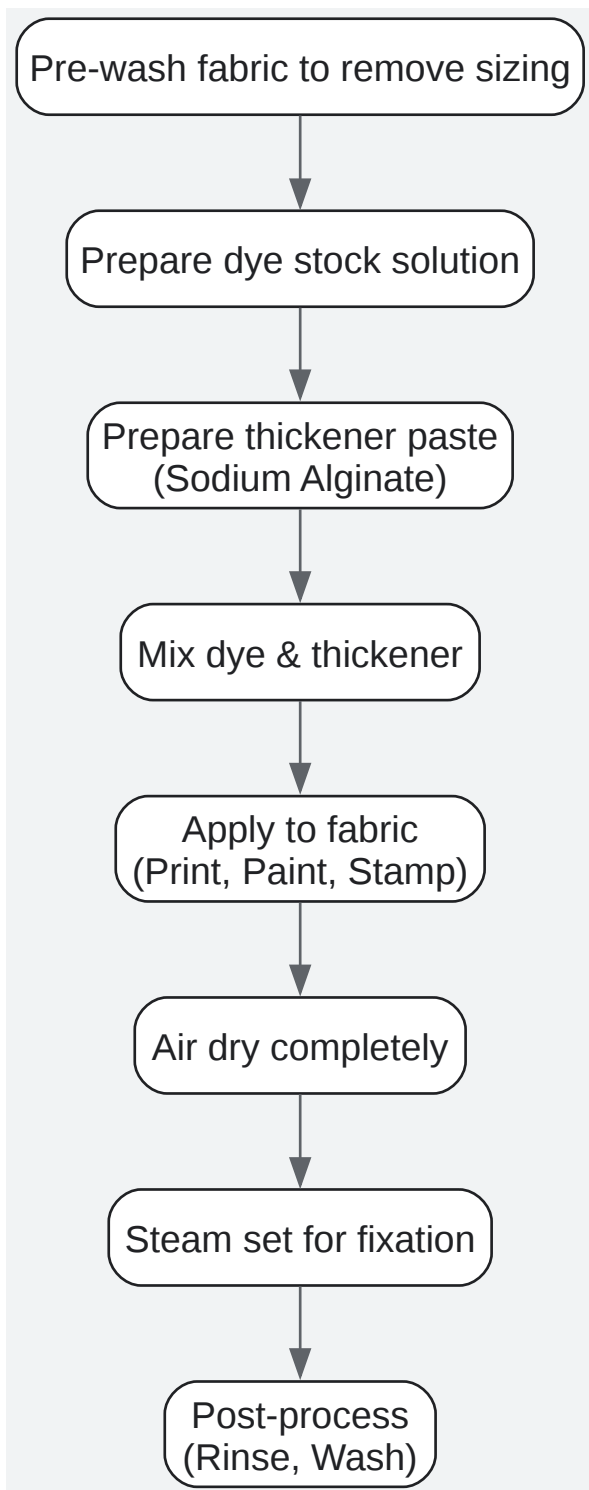
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- **Step 1: Pre-wet the Material.** Thoroughly wet the fiber (wool, silk, or nylon) in warm water before dyeing [5].
- **Step 2: Prepare the Dyebath.** Fill a stainless steel or enamel pot with enough hot water for the material to move freely. Turn on the heat [5].
- **Step 3: Add Dye.** Add the dye powder to the pot and stir until fully dissolved. A typical starting point is 2-4% of the dry weight of the fabric in dye powder (e.g., 0.3 to 0.6 oz for 1 lb of fabric) [5].
- **Step 4: Add Material.** Add the pre-wetted fabric to the dyebath [5].
- **Step 5: Heat.** Raise the temperature to **185-200°F (85-93°C)**, just below boiling. Stir frequently [5].
- **Step 6: Acidulate.** Add **1/4 cup of white vinegar** or **1 tablespoon of citric acid** per pound of dry fabric. Avoid pouring directly onto the fabric [5].
- **Step 7: Maintain Dyeing.** Maintain the temperature and stir frequently for **30 minutes** [5].
- **Step 8: Cool and Rinse.** For wool, a gradual cooling of the dyebath is important to prevent felting. Remove the fabric and rinse it in progressively cooler water until it runs clear [5].
- **Step 9: Wash.** Finally, wash the dyed material with a mild detergent (e.g., Dharma Dyer's Detergent) in warm water to remove any unfixed dye [5].

Direct Printing & Painting

Acid dyes can be used for direct application techniques like painting, stamping, or screen printing, which require a thickener and steam setting to fix the dye [5].

Workflow: Direct Printing & Painting



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- **Step 1: Prepare the Fabric.** Wash, dry, and iron the fabric (silk or wool) to remove any sizing or finishes [5].
- **Step 2: Prepare Dye Stock Solution.**

- Add 1 cup of very hot water to 0.5 oz (14g) of Acid Dye powder. Stir until dissolved to create a concentrated stock solution [5].
- For painting, this stock is often diluted further. Before use, add **1 tsp of vinegar per cup of final dye solution** to improve colorfastness [5].
- **Step 3: Prepare Thickener Paste.**
 - Mix chemical water by adding **1/4 cup of urea** (helps keep dyes soluble) and **1 tablespoon of vinegar** to **1 quart of water** [5].
 - Slowly sprinkle **Sodium Alginate** (use 'F' grade for fine lines on silk, 'SH' for cotton) over the solution while stirring constantly for 10 minutes or using a blender. Let it stand for a few hours or overnight before use [5].
- **Step 4: Combine for Printing.** Add the prepared dye stock solution to the thickener paste. The proportion depends on the desired color intensity [5].
- **Step 5: Apply the Dye.** Use the dye-thickener mixture for screen printing, hand-painting, or stamping on the prepared fabric [5].
- **Step 6: Set the Dye.**
 - Air dry the printed/painted fabric completely [5].
 - Fix the dyes by **steam setting**. The specific time and temperature for steam setting **Acid Brown 434** would require optimization, but general guidelines for acid dyes are available from thickener and dye manufacturers.
- **Step 7: Post-processing.** After steaming, rinse the fabric to remove the thickener and any unfixed dye, then wash with a mild detergent [5].

Critical Application Considerations

- **Material Suitability:** Acid dyes are primarily intended for **protein fibers** (wool, silk) and **nylon** [4] [2] [6]. They are generally **not effective on cellulose fibers like cotton** unless a separate mordanting process is used, which is outside the scope of standard acid dyeing.
- **Safety Protocol:** Although **Acid Brown 434**'s specific toxicity profile is not listed, handle all dye powders with care. Use **gloves, a dust mask, and work in a well-ventilated area** [5].
- **Dye Solubility:** The solubility of **Acid Brown 434** is known (53.8 g/L at 22°C) [1]. If you encounter issues dissolving the dye when making a stock solution, a small amount of alcohol (about 1 tablespoon) can be added as a wetting agent, or the solution can be gently heated [5].

Knowledge Gaps and Research Needs

The available information has several limitations for a research context:

- **Missing Performance Data:** Critical data for textile applications, such as **wash fastness, light fastness, and rubbing fastness**, are not available for **Acid Brown 434** in the search results.
- **Cotton Dyeing Protocol:** As an acid dye, it is not inherently suitable for cotton. Achieving coloration on cotton would require extensive research into mordanting agents and techniques.
- **Optimized Formulations:** The search results do not provide specific dye concentrations, pH levels, or exhausting agent recommendations optimized for **Acid Brown 434**.

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